

Personal protective equipment for handling Boc-DL-Phg-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-DL-Phg-OH*

Cat. No.: *B2609403*

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Essential Safety and Handling Guide for Boc-DL-Phg-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Boc-DL-Phg-OH** (CAS No: 3601-66-9). Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Chemical Safety and Hazard Information

Boc-DL-Phg-OH, also known as N-Boc-DL-phenylglycine, is a solid, N-Boc protected amino acid derivative commonly used in peptide synthesis and pharmaceutical research. While some suppliers classify this chemical as non-hazardous under OSHA 2012 standards, others indicate potential hazards.^{[1][2]} The European Chemicals Agency (ECHA) and other suppliers have classified it with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^[3] Due to this conflicting information, it is imperative to handle this compound with appropriate caution, assuming it to be hazardous.

Property	Value	Source
Chemical Formula	<chem>C13H17NO4</chem>	
Molecular Weight	251.28 g/mol	
Physical Form	White to off-white solid/powder	
Melting Point	83-107 °C	
Storage Temperature	2-8°C, sealed in a dry environment	
Hazard Statements	H302, H315, H319, H335	
Precautionary Statements	P261, P305+P351+P338	
Acute Toxicity (LD50)	No data available	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The minimum required PPE for handling **Boc-DL-Phg-OH** includes:

- Eye and Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles whenever there is a significant splash hazard.
- Hand Protection: Chemical-resistant nitrile gloves are required. Gloves must be inspected before use and changed immediately if contaminated.
- Body Protection: A standard laboratory coat must be worn and kept buttoned to protect clothing and skin.
- Respiratory Protection: Due to the powdered nature of the compound and the potential for respiratory irritation (H335), work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If dust is generated, a NIOSH-approved N95 respirator or higher is necessary.
- Footwear: Closed-toe shoes that fully cover the foot are mandatory in the laboratory.

Operational Plan: Safe Handling and First Aid

Engineering Controls:

- Always handle **Boc-DL-Phg-OH** in a certified chemical fume hood to minimize inhalation exposure.
- Use process enclosures or local exhaust ventilation for any procedures that may generate dust.

Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Weigh the chemical in a fume hood or a ventilated balance enclosure.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water afterward. Seek medical attention.

Experimental Protocol: Peptide Coupling

This protocol provides a general methodology for a standard peptide coupling reaction using **Boc-DL-Phg-OH**. Reagent quantities are representative and should be adjusted based on the specific reaction scale.

Materials:

- **Boc-DL-Phg-OH**
- Amino acid ester hydrochloride (e.g., H-Ala-OMe·HCl)
- Coupling Reagent: Dicyclohexylcarbodiimide (DCC) or HBTU
- Additive: 1-Hydroxybenzotriazole (HOBr)
- Base: Diisopropylethylamine (DIPEA) or N-methylmorpholine (NMM)
- Anhydrous solvents: Dichloromethane (DCM) or Dimethylformamide (DMF)

Procedure (DCC/HOBr Method):

- Preparation: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **Boc-DL-Phg-OH** (1.0 eq) and HOBr (1.1 eq) in anhydrous DCM or DMF.
- Addition of Amine: Add the amino acid ester hydrochloride (1.0 eq) and a tertiary base such as NMM or DIPEA (1.0-1.2 eq) to the solution.
- Cooling: Cool the reaction mixture to 0°C in an ice bath.
- Coupling: Add a solution of DCC (1.1 eq) in anhydrous DCM dropwise to the reaction mixture while stirring.
- Reaction: Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitoring: Monitor the reaction progress using Thin-Layer Chromatography (TLC).

- **Work-up:** Once the reaction is complete, filter off the precipitated dicyclohexylurea (DCU) byproduct. Wash the filtrate with an acidic solution (e.g., 1M HCl), a basic solution (e.g., saturated NaHCO₃), and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure. Purify the crude product by silica gel column chromatography.

Disposal Plan

All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.

Waste Identification and Segregation:

- Identify waste containing **Boc-DL-Phg-OH** as a non-halogenated solid organic waste.
- This waste stream must be segregated from aqueous, halogenated, and inorganic waste streams.

Containerization and Labeling:

- Use a dedicated, clearly labeled, and sealable container for solid chemical waste.
- The label must include the full chemical name, "**Boc-DL-Phg-OH**," and appropriate hazard warnings (e.g., "Irritant").
- Contaminated lab supplies (e.g., gloves, weighing paper, paper towels) should be double-bagged, labeled as hazardous waste, and disposed of in the solid chemical waste container.

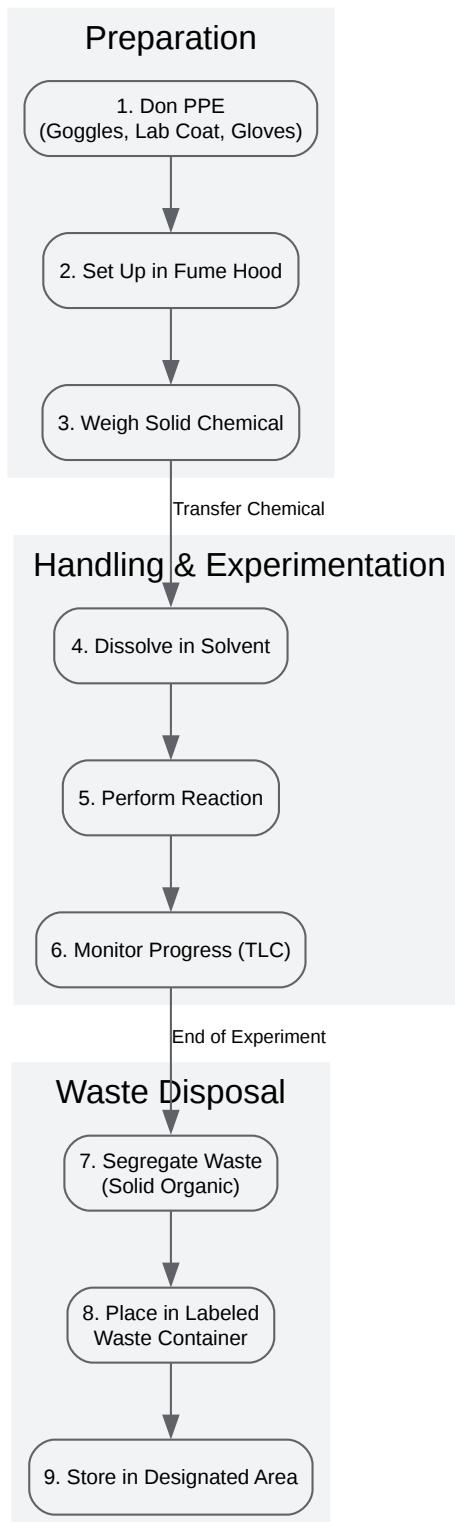
Disposal Procedure:

- Store the sealed waste container in a designated hazardous waste storage area, away from incompatible materials.
- Do not dispose of this chemical down the drain or in the regular trash.

- Arrange for pickup and disposal by a licensed chemical waste management company. Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

Diagrams

Safe Handling Workflow for Boc-DL-Phg-OH

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Caption: Workflow for safely handling **Boc-DL-Phg-OH** from preparation to disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling Boc-DL-Phg-OH]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2609403#personal-protective-equipment-for-handling-boc-dl-phg-oh>

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